

Flumedroxone Acetate (CAS 987-18-8): A Technical Whitepaper

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Compound of Interest

Compound Name: *Flumedroxone acetate*

Cat. No.: *B1672880*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Flumedroxone acetate, a synthetic progestin, has been investigated for its therapeutic potential, most notably in the prophylaxis of migraine headaches. This document provides a comprehensive technical overview of **Flumedroxone acetate** (CAS 987-18-8), summarizing its physicochemical properties, mechanism of action, and relevant experimental data. This guide is intended for researchers and professionals in drug development, offering a consolidated resource of available scientific information. Due to the limited recent literature on this compound, some experimental protocols are presented as illustrative examples based on methodologies for similar compounds.

Physicochemical Properties

Flumedroxone acetate is a white crystalline solid. Its fundamental properties are summarized in the table below.

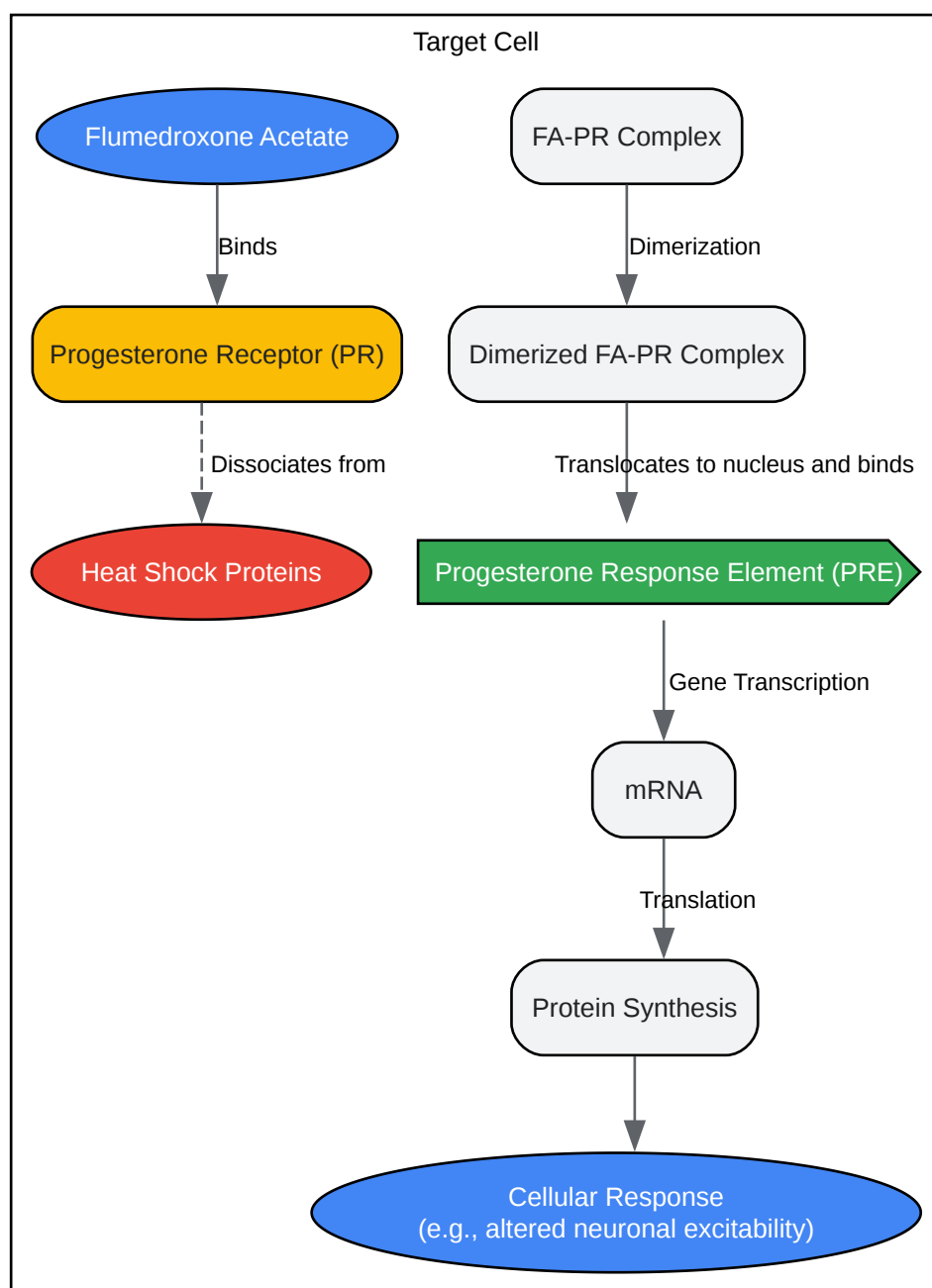
Property	Value	Reference
CAS Number	987-18-8	
Molecular Formula	C ₂₄ H ₃₁ F ₃ O ₄	
Molecular Weight	440.50 g/mol	
Melting Point	206-207 °C	
Optical Rotation	[α] _D ²⁰ +30°	
UV max (in ethanol)	234 nm (ε 15600)	
Synonyms	6α-(Trifluoromethyl)-17α-acetoxypregesterone, Demigran, WG-537	

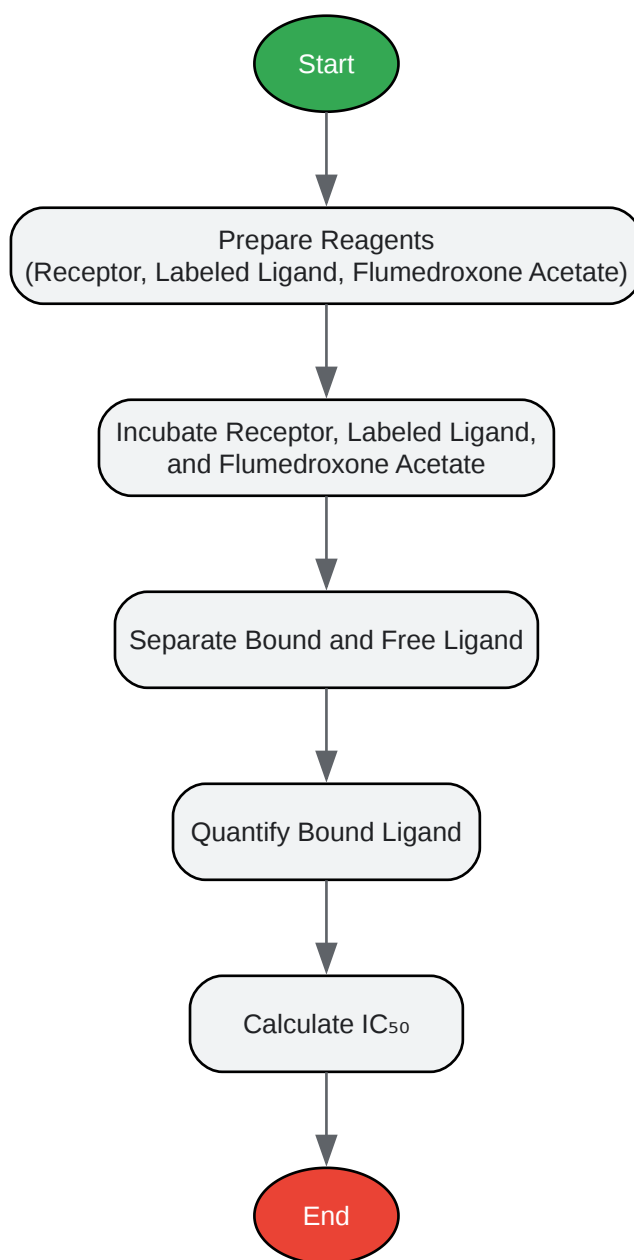
Mechanism of Action

Flumedroxone acetate is a derivative of progesterone and is classified as a progestin. Its primary mechanism of action is believed to be through its interaction with progesterone receptors (PRs). Progesterone signaling is complex, involving both genomic and non-genomic pathways.

Progesterone Receptor Signaling Pathway

The binding of a progestin like **Flumedroxone acetate** to the progesterone receptor can initiate a cascade of cellular events. The canonical pathway involves the receptor's translocation to the nucleus and its function as a ligand-activated transcription factor, modulating the expression of target genes. This can lead to various physiological effects, including the regulation of hormonal cycles and potential modulation of neuronal activity relevant to migraine.





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